

Chemical properties of TRIS maleate salt

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Compound of Interest

Compound Name: *TRIS maleate*

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An In-Depth Technical Guide to the Chemical Properties of **TRIS Maleate** Salt

Introduction

Tris(hydroxymethyl)aminomethane maleate salt, commonly referred to as **TRIS maleate**, is an organic compound formed from the reaction of Tris(hydroxymethyl)aminomethane (TRIS or Trizma®) and maleic acid.[1][2] This salt is frequently utilized in biochemical and pharmaceutical research as a buffering agent, particularly for creating buffer solutions with a lower pH buffering range than standard TRIS-HCl buffers.[2] Its applications are found in various growth media, tissue preparations, and as a diluent or washing buffer in experimental workflows.[2][3] This guide provides a comprehensive overview of the core chemical properties, experimental protocols for their determination, and key considerations for researchers, scientists, and drug development professionals.

Core Chemical and Physical Properties

The fundamental properties of **TRIS maleate** salt are summarized below, providing a quick reference for laboratory use.

Property	Value	Source
Synonyms	Trizma® maleate, Tris(hydroxymethyl)aminomethane maleate salt, Tromethamine maleate salt	[1][4][5]
CAS Number	72200-76-1	[1][4]
Molecular Formula	C ₈ H ₁₅ NO ₇ (often cited)[1][4] or C ₄ H ₁₁ O ₃ N•C ₄ H ₄ O ₄ [5]	[1][4][5]
Molecular Weight	237.21 g/mol	[4][5]
Appearance	White crystalline solid	[4][6]
Melting Point	104 - 106 °C	[4]
Effective pH Range	6.5 - 9.7 (as a buffer solution)	[7]

Solubility Profile

TRIS maleate is a white solid that is soluble in water and alcohol solvents at room temperature. [6] While specific quantitative data for **TRIS maleate** salt is not readily available in all solvents, the solubility of its parent compound, TRIS base, provides a useful reference.

Solvent	Solubility of TRIS Base
Water	~550 g/L at 25°C
Ethylene Glycol	79.1 mg/mL
Methanol	Soluble
Ethanol	Solubility decreases compared to water
Acetonitrile	Limited solubility, may precipitate

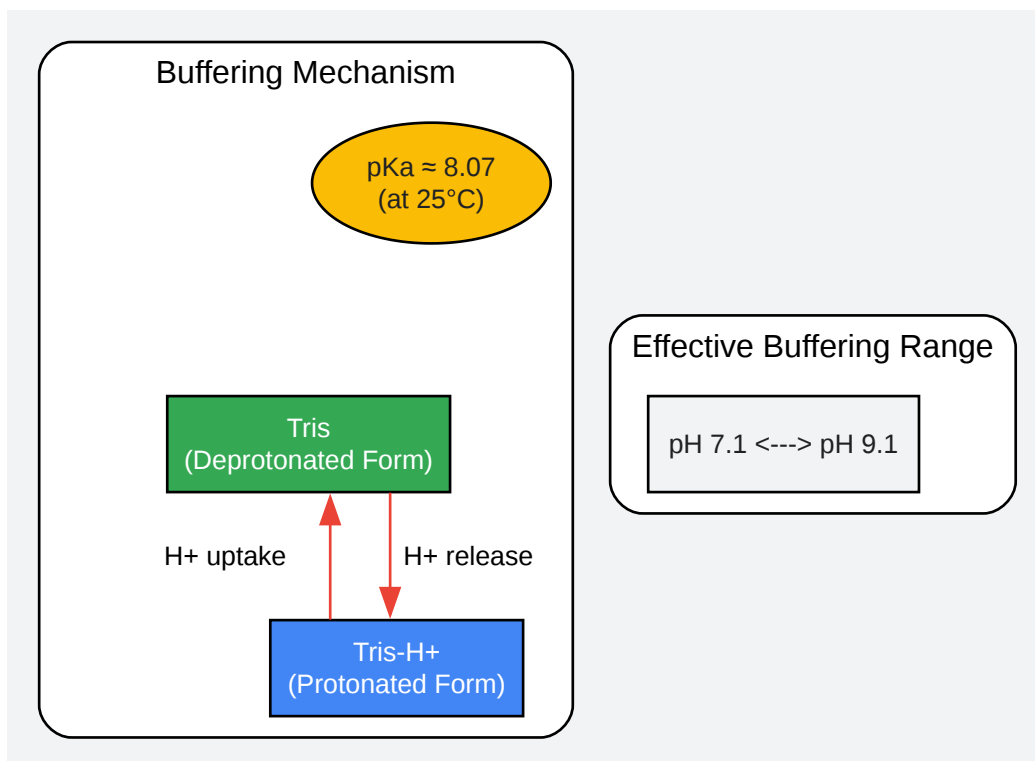
The solubility of TRIS and its salts is influenced by temperature, with solubility generally increasing as the temperature rises.[8] The pH of the solution can also affect solubility.[8] For applications involving organic solvents like acetonitrile or methanol, it is recommended to

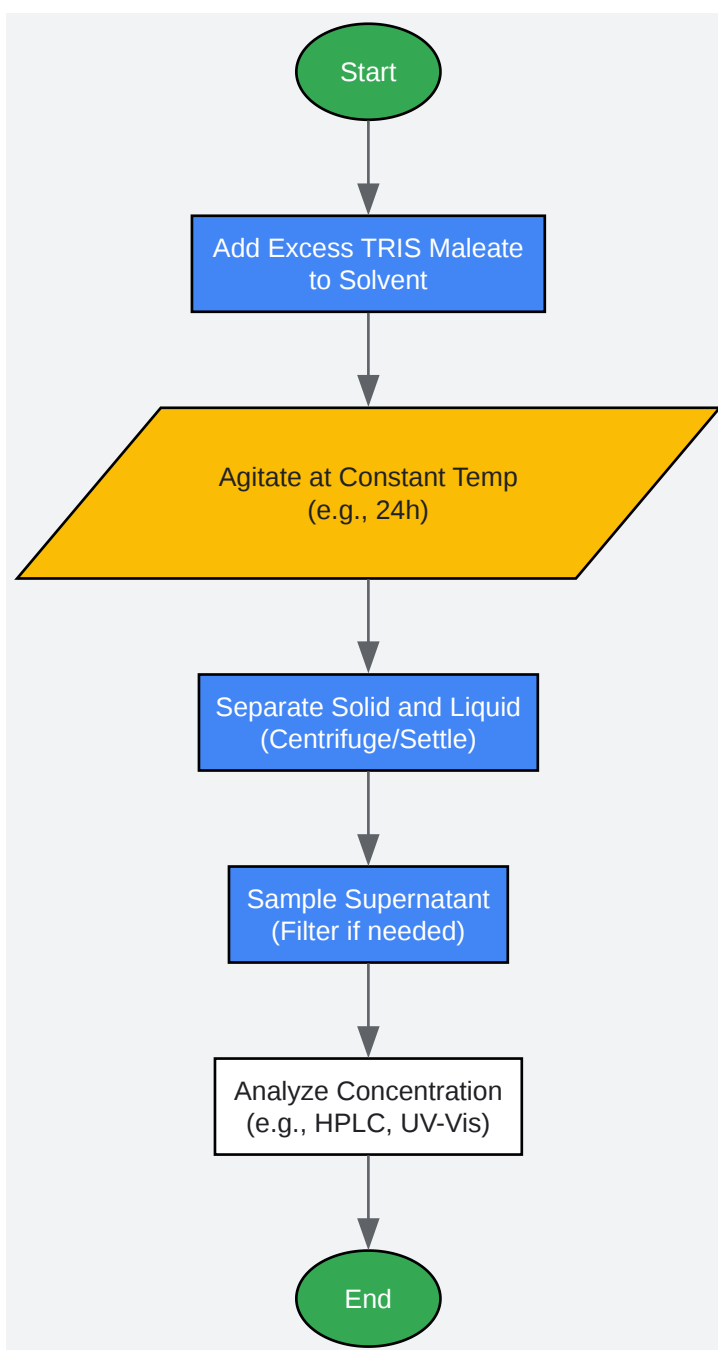
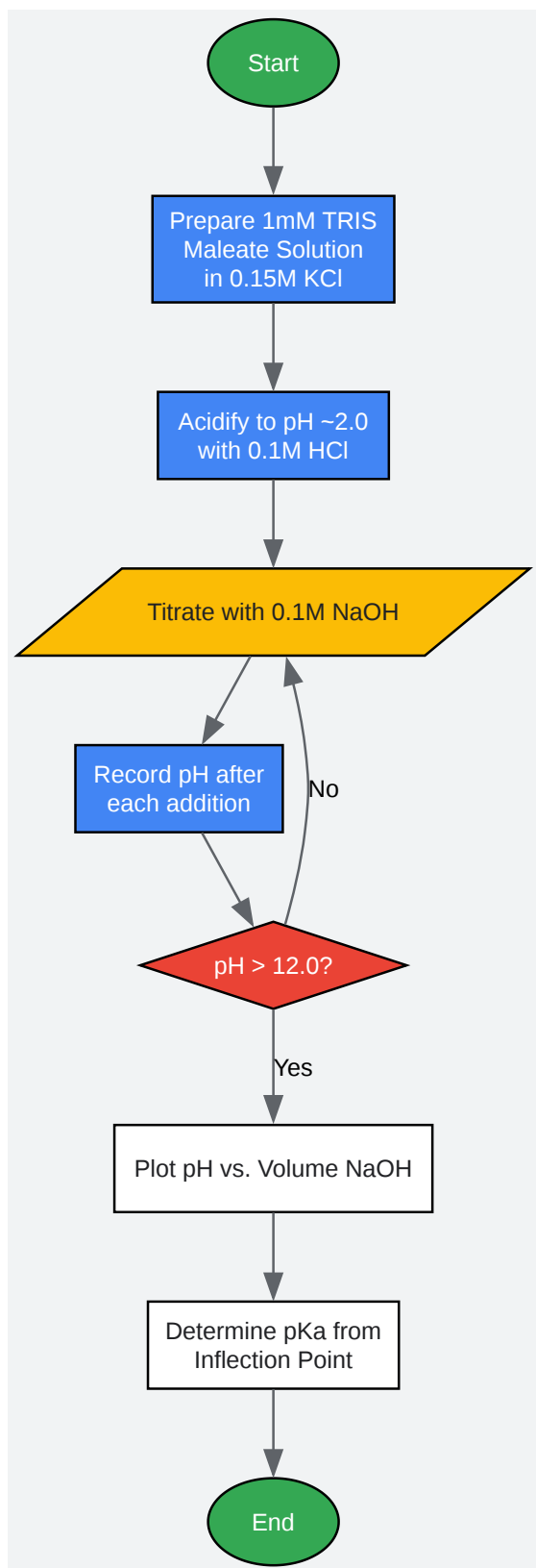
empirically test the solubility at the desired concentration and solvent ratio to avoid precipitation.^[9]

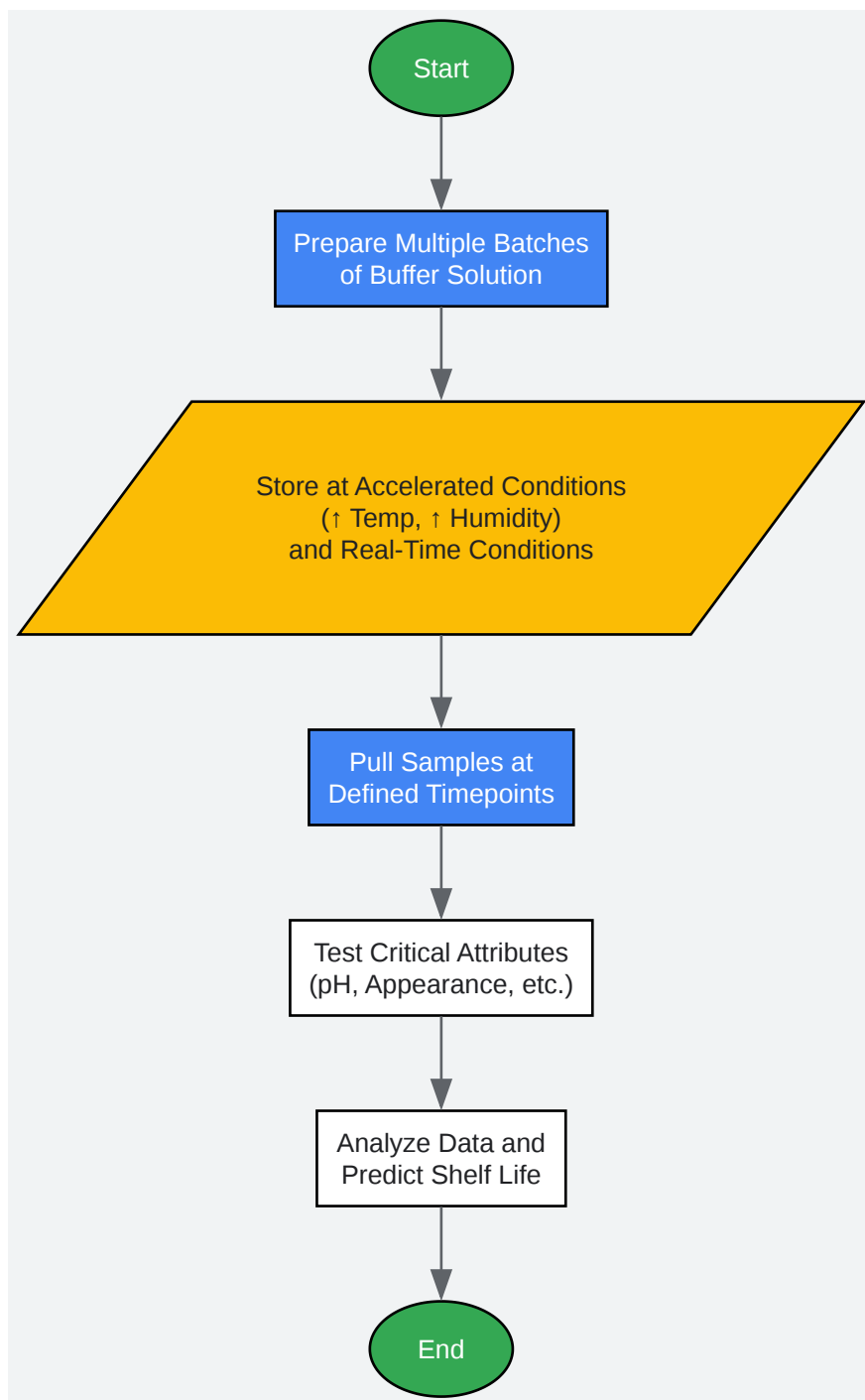
pKa and Buffering Capacity

The buffering capacity of TRIS is a key property. The pKa of the conjugate acid of TRIS is approximately 8.07 at 25°C, which gives it an effective buffering range between pH 7.1 and 9.1.^[10] **TRIS maleate** buffers are used to prepare solutions with a lower effective pH buffering capacity than standard TRIS buffers.^[2]

A critical consideration for researchers is the temperature dependence of TRIS buffers. The pH of a TRIS buffer solution decreases by approximately 0.028 units for every 1°C increase in temperature.^{[11][12][13]} Therefore, it is essential to adjust the pH of the buffer at the temperature at which it will be used.^[13]







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